

Hazard Identification and Risk Assessment: Understanding the Molecule

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Compound of Interest

Compound Name: *Ethyl 2-iodobenzoate*

Cat. No.: *B162200*

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Ethyl 2-iodobenzoate is an aromatic ester containing an iodine substituent.[3] While not acutely toxic, its structure presents specific hazards that must be managed. The primary risks are associated with its irritant properties and its behavior under certain conditions.

GHS Hazard Classification: According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Ethyl 2-iodobenzoate** is classified as:

- Skin Corrosion/Irritation, Category 2: Causes skin irritation.[4][5]
- Serious Eye Damage/Eye Irritation, Category 2: Causes serious eye irritation.[4][5]

Some aggregated data also indicates potential for acute toxicity (oral, dermal, inhalation) and respiratory tract irritation.[5][6]

Core Chemical Properties: A foundational understanding of the physical and chemical properties of **Ethyl 2-iodobenzoate** is essential for a comprehensive risk assessment.

Property	Value	Source
Molecular Formula	C ₉ H ₉ IO ₂	[3][5][7]
Molecular Weight	276.07 g/mol	[5][7]
Appearance	Colorless to light yellow/orange liquid	[3]
Boiling Point	163 - 165 °C @ 23 mmHg	[3][7]
Flash Point	121 °C	
Specific Gravity	~1.68 g/cm ³	
Light Sensitivity	Light-sensitive	[1][2][3]

The causality behind its irritant nature lies in its ability to react with biological tissues. As an aryl iodide, the carbon-iodine bond can participate in various reactions, and the compound itself can act as a mild alkylating agent or hydrolyze to form 2-iodobenzoic acid and ethanol, both of which can cause local irritation.

Engineering Controls and Personal Protective Equipment (PPE): A Multi-Layered Defense

A robust safety protocol relies first on engineering controls to minimize exposure, supplemented by appropriate PPE as the final line of defense.

Engineering Controls: The First Line of Defense

- Ventilation: All handling of **Ethyl 2-iodobenzoate** should be conducted in a well-ventilated area.[4][8] A certified chemical fume hood is mandatory when heating the substance or when there is a potential for aerosol generation. This is crucial to avoid inhalation of vapors.[9]
- Safety Stations: Eyewash stations and safety showers must be readily accessible and located close to the workstation where the chemical is handled.[4][10] Regular testing of this equipment is mandatory.

Personal Protective Equipment (PPE): Essential for Direct Handling

The selection of PPE must be based on a thorough risk assessment of the specific procedure being performed.

- Eye and Face Protection: Chemical safety goggles are required at all times.[\[4\]](#) If there is a splash hazard, a face shield should be worn in addition to goggles.[\[8\]](#) Standard safety glasses do not provide adequate protection.
- Skin Protection:
 - Gloves: Wear appropriate protective gloves to prevent skin contact.[\[1\]](#)[\[4\]](#) Nitrile gloves are commonly used, but it is critical to check the manufacturer's glove compatibility data for breakthrough time and permeation rate. Always inspect gloves for tears or holes before use.[\[10\]](#)
 - Lab Coat/Clothing: A flame-retardant lab coat or long-sleeved protective clothing is required to protect the skin.[\[4\]](#)[\[10\]](#)
- Respiratory Protection: Under normal laboratory conditions with adequate engineering controls, respiratory protection is not typically required.[\[10\]](#) However, if engineering controls are insufficient, or during large-scale operations or spill clean-up, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors should be used.[\[4\]](#)

Safe Handling, Storage, and Disposal Protocols

Adherence to standardized protocols for handling, storage, and waste disposal is fundamental to laboratory safety.

Handling Protocol

- Preparation: Before starting work, ensure all necessary engineering controls are functioning and the correct PPE is donned. Confirm the location of the nearest eyewash station and safety shower.

- Dispensing: Dispense the chemical in a fume hood, avoiding splashing.
- Manipulation: Avoid direct contact with skin, eyes, and clothing.[\[4\]](#) Do not breathe vapors or mists.[\[9\]](#)
- Heating: If heating is required, as in its common synthesis via esterification,[\[1\]](#)[\[2\]](#) use a well-controlled heating mantle and conduct the procedure entirely within a fume hood.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[\[4\]](#) Contaminated clothing should be removed and washed before reuse.[\[8\]](#)

Storage Protocol

- Container: Keep containers tightly closed to prevent the release of vapors.[\[4\]](#)[\[11\]](#)
- Location: Store in a dry, cool, and well-ventilated place away from heat and sources of ignition.[\[4\]](#)[\[10\]](#)[\[11\]](#) A recommended storage temperature is below 15°C in a dark place.
- Light Sensitivity: Due to its light-sensitive nature, store in opaque or amber containers to prevent degradation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Incompatibilities: Store away from strong oxidizing agents and combustible materials.[\[11\]](#)[\[12\]](#)

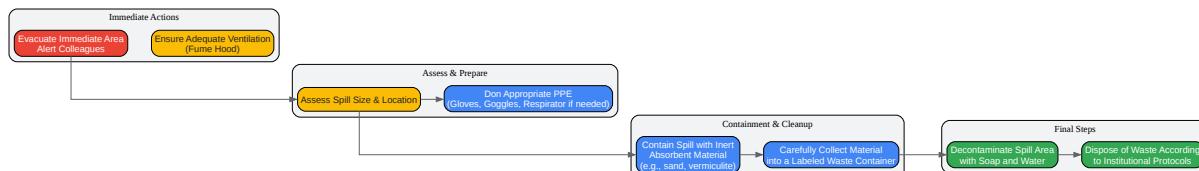
Waste Disposal

Dispose of waste **Ethyl 2-iodobenzoate** and contaminated materials in accordance with all local, regional, and national regulations. Waste should be collected in a designated, properly labeled, and sealed container. Do not dispose of it down the drain.[\[13\]](#)[\[14\]](#)

Emergency Procedures: A Systematic Response Plan

A clear, rehearsed emergency plan is critical for mitigating the consequences of an accidental exposure or release.

Workflow for Accidental Release (Spill)



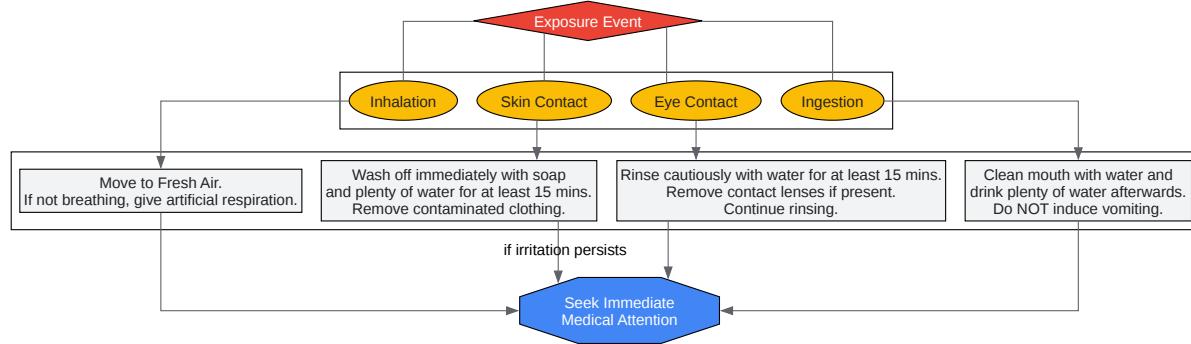
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Caption: Workflow for handling an accidental spill of **Ethyl 2-iodobenzoate**.

Detailed Spill Response Protocol:

- Personal Precautions: Ensure adequate ventilation and wear required personal protective equipment.[4]
- Containment: Soak up the spill with an inert absorbent material such as sand, silica gel, or vermiculite.[4][10]
- Collection: Carefully sweep or shovel the absorbed material into a suitable, closed container for disposal.[10][11]
- Decontamination: Clean the spill area thoroughly.

First-Aid Measures

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Caption: First-aid response flowchart for **Ethyl 2-iodobenzoate** exposure.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.^[4] Remove contact lenses if present and easy to do.^[4] Seek immediate medical attention.^{[4][15]}
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.^{[4][15]} If skin irritation occurs, get medical advice.^[4] Remove and wash contaminated clothing before reuse.
- Inhalation: Move the person to fresh air.^{[4][15]} If breathing is difficult or symptoms occur, get medical attention.^[4]
- Ingestion: Clean mouth with water and then drink plenty of water.^[4] Do NOT induce vomiting.^{[9][10]} Seek medical attention.^[9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[10]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen iodide.[9][10]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.[4][9]

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